

# A Comparative Analysis of BTBP Ligands for Enhanced Solvent Extraction

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## Compound of Interest

Compound Name: *CyMe4BTBP*

Cat. No.: *B3030313*

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The separation of trivalent minor actinides (An(III)) from lanthanides (Ln(III)) is a critical and challenging step in the partitioning and transmutation strategy for the management of high-level nuclear waste. Bis-triazine bipyridine (BTBP) ligands have emerged as a highly promising class of extractants for this purpose due to their high selectivity for actinides over lanthanides. This guide provides a comparative overview of the performance of different BTBP-based ligands in solvent extraction processes, supported by experimental data.

## Performance Comparison of BTBP Ligands

The efficiency of BTBP ligands is typically evaluated based on their distribution ratio (D), which indicates the extent of metal ion extraction into the organic phase, and the separation factor (SF), which represents the selectivity for one metal ion over another (e.g., SF<sub>Am/Eu</sub>). The performance of these ligands is highly dependent on the specific molecular structure, the diluent used, and the composition of the aqueous phase, particularly the nitric acid concentration.

A significant advancement in BTBP ligand design has been the replacement of the bipyridine core with a phenanthroline unit, leading to the development of bis-triazine phenanthroline (BTPhen) ligands. This modification pre-organizes the ligand into a more favorable

conformation for metal complexation, resulting in improved extraction kinetics and efficiency.[1]  
[2]

Table 1: Comparison of Distribution Ratios (D) and Separation Factors (SF) for CyMe<sub>4</sub>-BTBP and CyMe<sub>4</sub>-BTPPhen

Ligand	Diluent	Aqueous Phase	D <sub>Am</sub>	D <sub>Eu</sub>	SF <sub>Am/Eu</sub>	Reference
CyMe <sub>4</sub> -BTBP	1-octanol	3 M HNO <sub>3</sub>	>1	<1	~10	[3]
CyMe <sub>4</sub> -BTPPhen	1-octanol	Varied HNO <sub>3</sub>	>1000	~10-100	~100	[1][2]
CyMe <sub>4</sub> -BTBP	FS-13/TBP (70/30 v/v)	4 M HNO <sub>3</sub>	-	-	up to 97	[4]
Immobilized BTBP	Silica Gel	0.1 M HNO <sub>3</sub>	-	-	193 ± 171	[5]
Immobilized BTPPhen	Silica Gel	1 M HNO <sub>3</sub>	250 ± 12	4.2 ± 0.4	60 ± 6	[5]
Immobilized BTPPhen	Silica Gel	4 M HNO <sub>3</sub>	-	-	140	[5]

Note: "-" indicates that the specific value was not provided in the cited source, but the overall performance was described.

The data clearly indicates the superior performance of CyMe<sub>4</sub>-BTPPhen over CyMe<sub>4</sub>-BTBP, with significantly higher distribution ratios for Americium and greater separation factors.

## Hydrophilic vs. Lipophilic BTBP Ligands in Innovative Extraction Processes

While lipophilic (hydrophobic) BTBP ligands are used in the organic phase for direct extraction (a process known as r-SANEX or regular SANEX), hydrophilic BTBPs have been developed for use in innovative SANEX (i-SANEX) processes. In the i-SANEX process, a less selective, but

highly efficient, extractant like N,N,N',N'-tetraoctyl diglycolamide (TODGA) is used to co-extract both actinides and lanthanides into the organic phase. Subsequently, a hydrophilic BTBP, such as the sulfonated SO<sub>3</sub>-Ph-BTBP, is used in an aqueous stripping solution to selectively back-extract (strip) the actinides from the loaded organic phase.

Table 2: Performance of Hydrophilic SO<sub>3</sub>-Ph-BTBP in a TODGA-based System

Organic Phase	Aqueous Phase	DAm(III)	DEu(III)	SFEu(III)/Am(III)
0.2 M TODGA + 5 vol.% 1-octanol in kerosene	0.5 M HNO <sub>3</sub>	120	900	7.5
0.2 M TODGA + 5 vol.% 1-octanol in kerosene	0.5 M HNO <sub>3</sub> + 10 mmol/L SO <sub>3</sub> -Ph- BTBP	0.33	150	450

Data sourced from[6].

This approach leverages the high actinide selectivity of the hydrophilic BTBP in the stripping step to achieve excellent separation.

## Experimental Protocols

The following are generalized protocols for solvent extraction experiments using BTBP ligands, based on common practices reported in the literature.[3][4][7]

### 1. Lipophilic BTBP Extraction (r-SANEX type)

- Organic Phase Preparation: Prepare a solution of the lipophilic BTBP ligand (e.g., 0.015 M CyMe<sub>4</sub>-BTBP) in a suitable organic diluent (e.g., 1-octanol). To improve kinetics, a phase-transfer agent like TODGA (e.g., 0.005 M) can be added.[8][9][10][11] The organic phase should be pre-equilibrated by shaking it with an equal volume of the same concentration of nitric acid as the aqueous phase to be used in the extraction.[3]

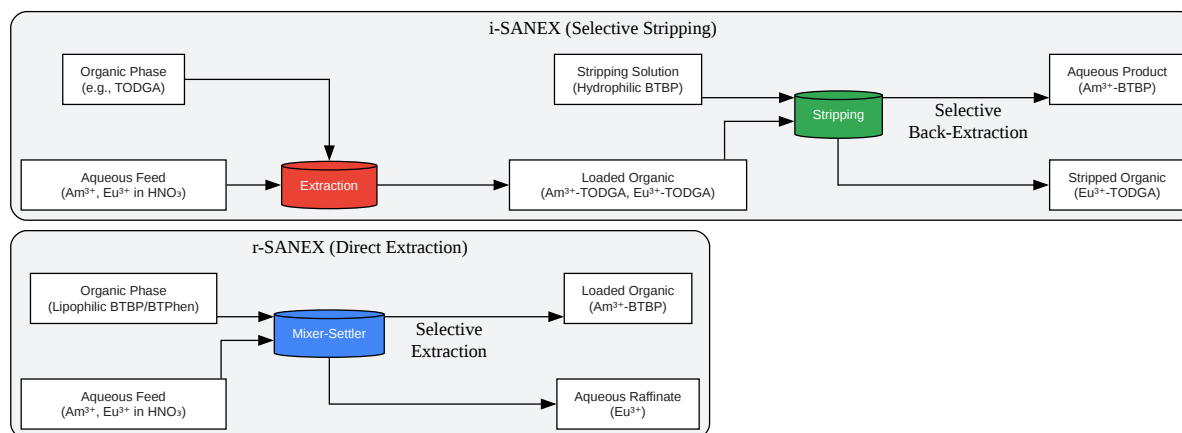
- **Aqueous Phase Preparation:** Prepare an aqueous solution of nitric acid (e.g., 3 M HNO<sub>3</sub>) containing the metal ions of interest (e.g., <sup>241</sup>Am(III) and <sup>152</sup>Eu(III)) at tracer concentrations (e.g., ~2.5 kBq/mL).[3]
- **Solvent Extraction:** Mix equal volumes (e.g., 500 μL) of the prepared organic and aqueous phases in a suitable vial. Shake the mixture vigorously for a sufficient time to reach equilibrium (e.g., 60-90 minutes) at a constant temperature (e.g., 25°C).[4][7]
- **Phase Separation and Analysis:** Centrifuge the mixture to ensure complete phase separation. Take aliquots from both the aqueous and organic phases for radiometric analysis (e.g., gamma spectroscopy) to determine the concentration of the metal ions in each phase.
- **Calculation:** The distribution ratio (D) is calculated as the ratio of the activity of the metal ion in the organic phase to its activity in the aqueous phase. The separation factor (SF) is the ratio of the distribution ratios of the two metal ions (e.g., D<sub>Am</sub> / D<sub>Eu</sub>).

## 2. Hydrophilic BTBP Stripping (i-SANEX type)

- **Organic Phase Loading:** First, perform a solvent extraction as described above using an extractant like TODGA (e.g., 0.2 M in kerosene/1-octanol) to co-extract both actinides and lanthanides into the organic phase from a nitric acid solution.
- **Stripping Solution Preparation:** Prepare an aqueous stripping solution containing the hydrophilic BTBP ligand (e.g., 10 mmol/L SO<sub>3</sub>-Ph-BTBP) in nitric acid (e.g., 0.5 M HNO<sub>3</sub>).[6]
- **Stripping Process:** Mix the loaded organic phase with an equal volume of the stripping solution. Shake the mixture to allow the hydrophilic BTBP to selectively complex with and back-extract the actinides into the aqueous stripping solution.
- **Analysis:** Analyze the metal ion concentrations in both phases to determine the efficiency of the selective stripping.

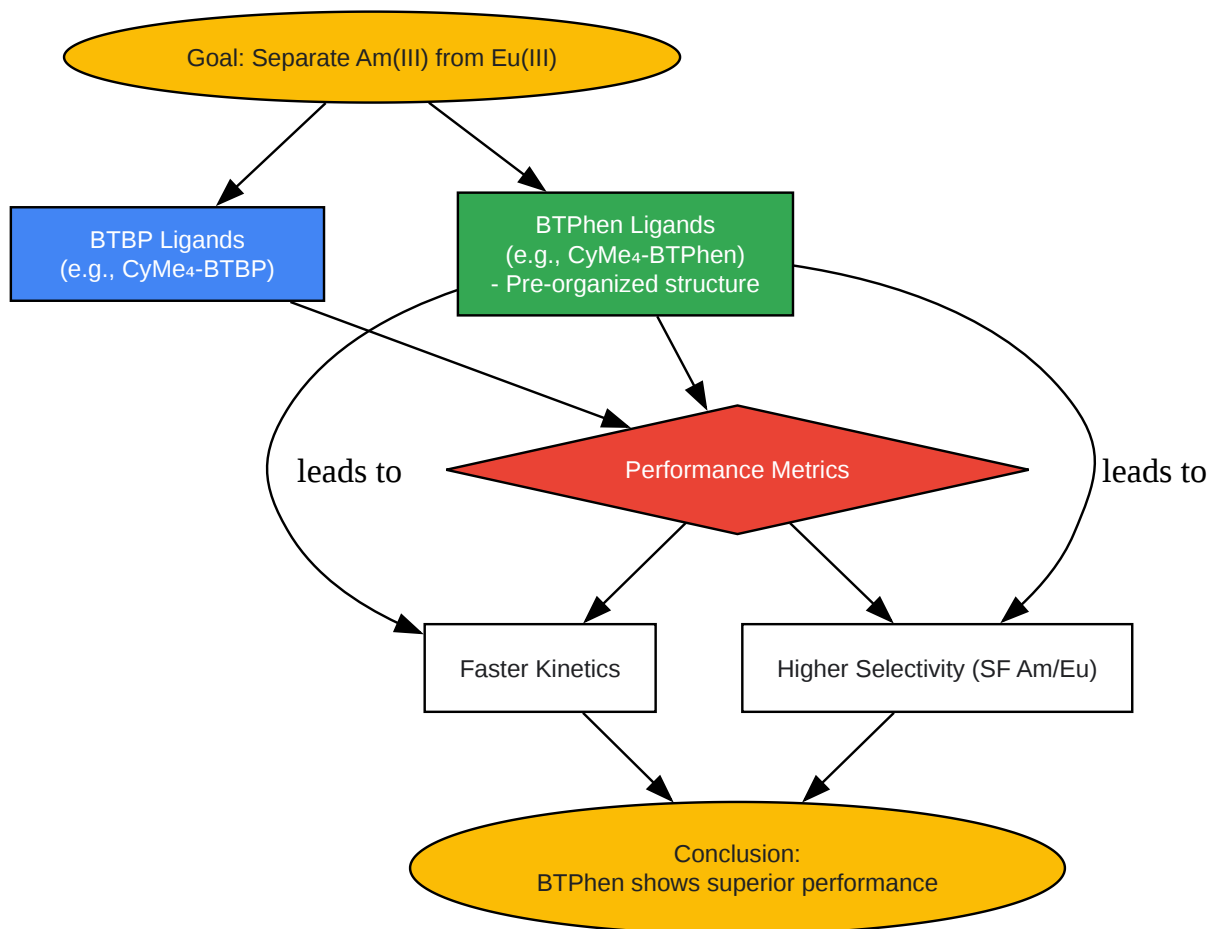
## Visualizing Extraction Workflows

The logical flow of these solvent extraction processes can be effectively visualized using diagrams.



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Caption: Comparative workflows for r-SANEX and i-SANEX processes.



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